

# Essential Safety and Handling Guidance for JNJ-47117096 Hydrochloride

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## Compound of Interest

Compound Name: JNJ-47117096 hydrochloride

Cat. No.: B10800530

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This document provides critical safety, handling, and disposal information for **JNJ-47117096 hydrochloride**, a potent and selective inhibitor of Maternal Embryonic Leucine Zipper Kinase (MELK). The information is intended for researchers, scientists, and drug development professionals.

## Safety and Disposal Information

While a specific Safety Data Sheet (SDS) for **JNJ-47117096 hydrochloride** is not publicly available, general safety precautions for handling similar chemical compounds should be strictly followed. For detailed and substance-specific safety and disposal information, it is imperative to obtain the official SDS from the supplier.

### General Safety Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves, and a lab coat.<sup>[1]</sup>
- **Ventilation:** Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.<sup>[1][2]</sup>
- **Handling:** Avoid contact with skin and eyes. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.<sup>[1]</sup>

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from direct sunlight and ignition sources.[2] Recommended storage for the powder form is at -20°C for up to 3 years.[2]

#### First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- In case of skin contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
- If inhaled: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[1]
- If swallowed: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.[2]

#### Disposal Procedures:

Dispose of waste in accordance with local, state, and federal regulations. As **JNJ-47117096 hydrochloride** is a hydrochloride salt, the waste may be acidic and require neutralization before disposal. It is crucial to consult your institution's environmental health and safety office for specific disposal guidelines.

## Quantitative Data Summary

**JNJ-47117096 hydrochloride** is a potent inhibitor of MELK and also shows activity against Flt3.

Target	IC50	Reference
MELK	23 nM	[3]
Flt3	18 nM	[3]
CAMKII $\delta$	810 nM	[3]
Mnk2	760 nM	[3]
CAMKII $\gamma$	1000 nM	[3]
MLCK	1000 nM	[3]

## Experimental Protocols

### In Vitro Cell Proliferation Assay Using **JNJ-47117096 hydrochloride**:

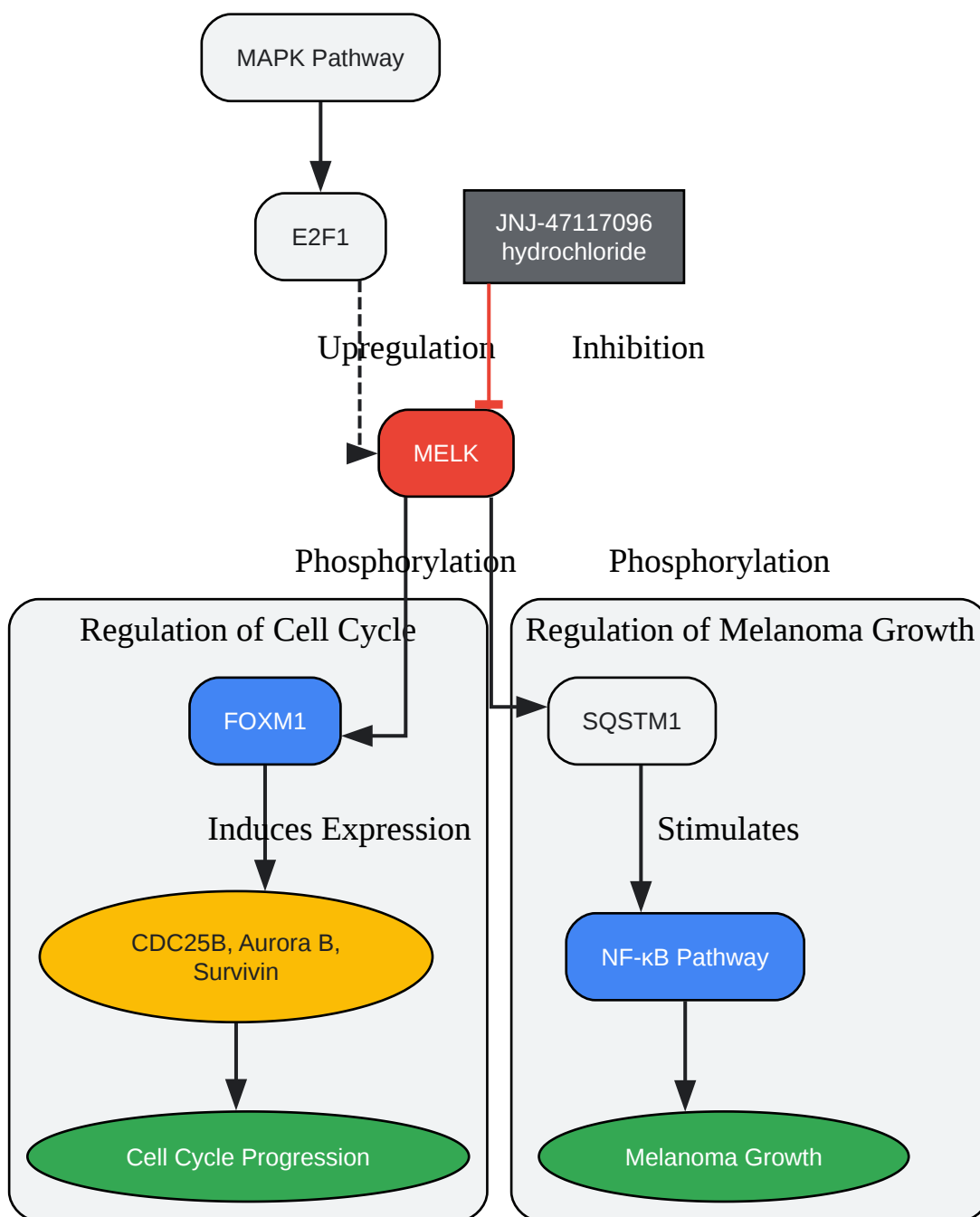
This protocol is adapted from a general method for assessing the effect of JNJ-47117096 on cell proliferation.[3]

- **Cell Culture:** Culture Ba/F3-Flt3 cells in appropriate media supplemented with 10% fetal bovine serum and antibiotics. Maintain cells at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- **Compound Preparation:** Prepare a stock solution of **JNJ-47117096 hydrochloride** in DMSO. Further dilute the stock solution with the cell culture medium to achieve the desired final concentrations.
- **Cell Seeding:** Seed Ba/F3-Flt3 cells in a 384-well plate at a density of 20,000 cells per well.
- **Treatment:** Add 100 nL of the diluted **JNJ-47117096 hydrochloride** solution to each well. Include a vehicle control (DMSO) and a positive control. Add 10 ng/mL of IL3 to the appropriate wells.
- **Incubation:** Incubate the plate for 24 hours at 37°C and 5% CO<sub>2</sub>.
- **Viability Assay:** Add Alamar Blue solution to each well and incubate for an additional 4 hours.

- **Data Acquisition:** Measure the fluorescent intensity using a fluorescence plate reader with an excitation wavelength of 540 nm and an emission wavelength of 590 nm.
- **Data Analysis:** Calculate the half-maximal inhibitory concentration (IC<sub>50</sub>) by plotting the fluorescence intensity against the logarithm of the compound concentration and fitting the data to a sigmoidal dose-response curve.

## Visualizations

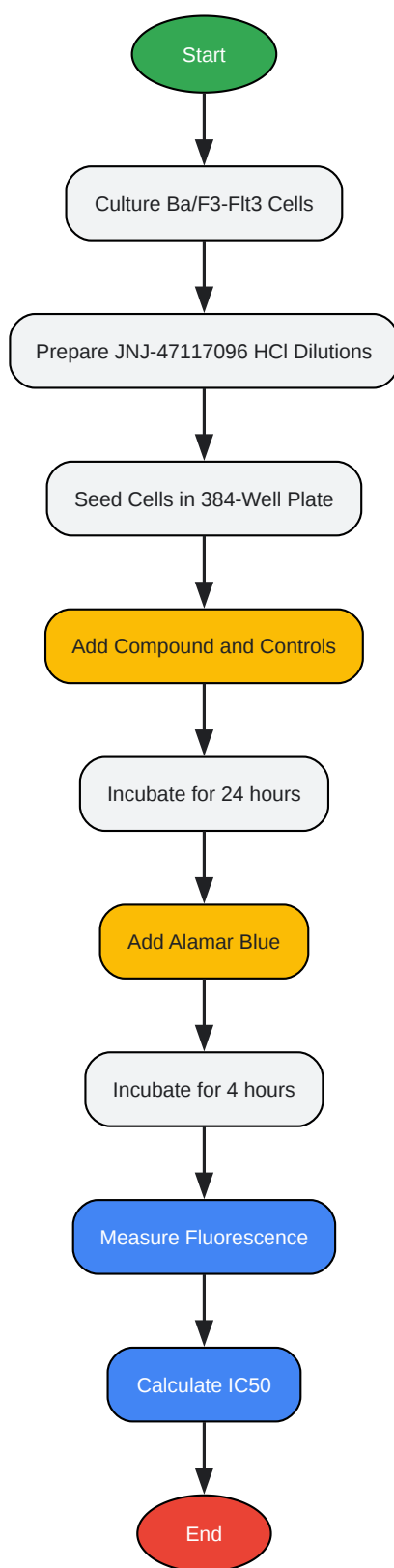
MELK Signaling Pathway in Cancer:



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Caption: MELK signaling pathway in cancer and the inhibitory action of **JNJ-47117096 hydrochloride**.

Experimental Workflow for In Vitro Cell Proliferation Assay:



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Caption: Workflow for determining the in vitro efficacy of **JNJ-47117096 hydrochloride**.

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## References

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